

An In-depth Technical Guide to CAS Number 355817-00-4

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Compound of Interest

Compound Name: (2-Fluorobenzyl)(2-methoxy-1-methylethyl)amine

CAS No.: 355817-00-4

Cat. No.: B1305746

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Preamble: Defining the Scope of Available Knowledge

This technical guide addresses the chemical entity registered under CAS Number 355817-00-4. It is imperative to establish at the outset that publicly accessible scientific literature and chemical databases predominantly characterize this compound as a chemical intermediate. As such, information regarding its specific applications, biological activity, and established experimental protocols is limited. This document serves to consolidate the available physicochemical data and provide a foundational understanding of this molecule for researchers who may encounter it in synthetic chemistry endeavors. The narrative will focus on presenting the known properties with clarity and precision, acknowledging the current knowledge gaps.

Chemical Identity and Nomenclature

The compound with CAS Number 355817-00-4 is systematically identified as an amine derivative with the following nomenclature:

- Systematic Name: (2-FLUORO-BENZYL)-(2-METHOXY-1-METHYL-ETHYL)-AMINE
- Alternative Name: N-[(2-fluorophenyl)methyl]-1-methoxypropan-2-amine

This nomenclature precisely describes a secondary amine structure wherein the nitrogen atom is bonded to a 2-fluorobenzyl group and a 1-methoxy-2-propyl group.

Physicochemical Properties

A summary of the key physicochemical properties for CAS 355817-00-4 is presented in the table below. These parameters are crucial for understanding the compound's behavior in various solvents and its potential for further chemical modifications.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ FNO	[1]
Molecular Weight	197.25 g/mol	[1]
Appearance	Liquid	[1]
Density	1.029 g/cm ³	[1]
Boiling Point	245.7 °C at 760 mmHg	[1]
Flash Point	102.4 °C	[1]
LogP	2.34110	[1]
PSA (Polar Surface Area)	21.26 Å ²	[1]

Expert Insight: The LogP value suggests a moderate lipophilicity, indicating that the compound is likely to have good solubility in organic solvents and limited solubility in aqueous media. The presence of both a hydrogen bond acceptor (oxygen and nitrogen) and a polar C-F bond contributes to its overall polarity, as reflected in the PSA. These properties are typical for a building block in organic synthesis, allowing for its use in a variety of reaction conditions.

Structural Elucidation and Representation

The chemical structure of (2-FLUORO-BENZYL)-(2-METHOXY-1-METHYL-ETHYL)-AMINE is depicted below. This visual representation is fundamental for understanding its reactivity and steric hindrance.

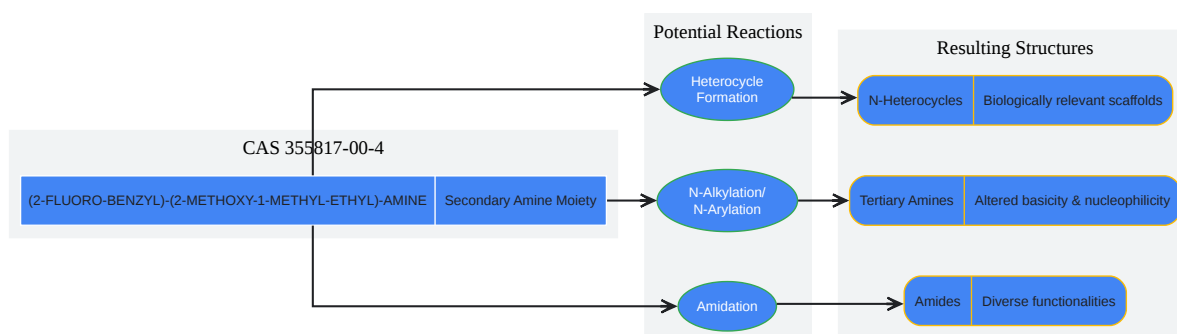
Molecular structure of (2-FLUORO-BENZYL)-(2-METHOXY-1-METHYL-ETHYL)-AMINE.

Potential Role in Synthetic Chemistry

While direct applications of CAS 355817-00-4 are not extensively documented, its structure suggests its utility as an intermediate in the synthesis of more complex molecules. The secondary amine functionality provides a reactive site for various chemical transformations, including but not limited to:

- Amide bond formation: Reaction with carboxylic acids or their derivatives to form amides.
- N-alkylation or N-arylation: Introduction of further substituents on the nitrogen atom.
- Formation of heterocyclic systems: The amine can act as a nucleophile in cyclization reactions to construct nitrogen-containing rings.

Logical Framework for Synthetic Utility:



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Potential synthetic pathways involving CAS 355817-00-4.

Handling, Storage, and Safety Considerations

As with any chemical reagent, proper handling and storage procedures are paramount to ensure safety and maintain the integrity of the compound.

- **Storage:** It is recommended to store this compound in a tightly sealed container in a cool, dry, and well-ventilated area.^[1]
- **Safety:** Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Work should be conducted in a fume hood to avoid inhalation of any potential vapors. For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion and Future Outlook

CAS Number 355817-00-4, or (2-FLUORO-BENZYL)-(2-METHOXY-1-METHYL-ETHYL)-AMINE, is a chemical intermediate with well-defined physicochemical properties but limited publicly available information on its specific uses and biological activities. Its structural features, particularly the secondary amine, make it a potentially valuable building block in synthetic organic chemistry for the creation of more complex molecules.

For researchers in drug discovery and development, this compound may be of interest as a precursor for novel chemical entities. Further investigation into its synthetic accessibility and reactivity would be necessary to fully elucidate its potential. As new synthetic methodologies and drug discovery campaigns are initiated, the role and importance of such intermediates may become more apparent. It is the hope of the author that this technical guide provides a solid foundation of the known characteristics of this compound.

References

- LookChem. CAS No.355817-00-4,(2-FLUORO-BENZYL) - LookChem. [\[Link\]](#)

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Sources

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